

Technical Guide: Molecular Weight of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of the chemical compound **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**. This compound is of interest in various research and development applications, and a precise understanding of its molecular properties is crucial for accurate experimental design and interpretation.

Molecular Composition and Weight

The molecular formula for **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is $C_{11}H_{13}BrO$.^{[1][2][3][4][5]} The molecular weight is a critical parameter in quantitative analysis, reaction stoichiometry, and the formulation of pharmaceutical compounds. The calculated molecular weight, based on the atomic weights of its constituent elements, is approximately 241.12 g/mol.^[1]

The following table summarizes the atomic composition of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** and the contribution of each element to its total molecular weight.

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Contribution to Molecular Weight (amu)
Carbon	C	11	~12.011[6][7][8][9]	132.121
Hydrogen	H	13	~1.008[10][11][12][13][14]	13.104
Bromine	Br	1	~79.904[15][16][17][18]	79.904
Oxygen	O	1	~15.999[19][20][21][22][23]	15.999
Total	241.128			

Experimental Determination of Molecular Weight

The molecular weight of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** can be experimentally determined using various analytical techniques. A standard protocol for this determination is through mass spectrometry.

Mass Spectrometry Protocol

- **Sample Preparation:** A dilute solution of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Electron ionization (EI) or electrospray ionization (ESI) are common methods.
- **Mass Analysis:** The ionized molecules are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer, such as a quadrupole or time-of-flight (TOF) analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The peak corresponding to the molecular ion $[M]^+$ or a protonated molecule $[M+H]^+$ will indicate the molecular weight of the compound.

Structural Representation

The structural arrangement of the atoms within the **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** molecule is a key determinant of its chemical properties. The logical relationship between the core components of the molecule is depicted in the following diagram.

Logical Structure of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

Bromophenyl Group (C₆H₄Br)

bonded to

Carbonyl Group (C=O)

bonded to

tert-Butyl Group (C(CH₃)₃)[Click to download full resolution via product page](#)Logical structure of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**.

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References

- 1. 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one | C₁₁H₁₃BrO | CID 12812080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one | CAS:30314-45-5 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 3. 1-(4-bromophenyl)-2,2-dimethylpropan-1-one [chemicalbook.com]
- 4. 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one - 上海柯维化学技术有限公司 [kewelchem.com]
- 5. 1-(4-bromophenyl)-2,2-dimethylpropan-1-one CAS#: [m.chemicalbook.com]
- 6. youtube.com [youtube.com]
- 7. Atomic/Molar mass [westfield.ma.edu]
- 8. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 9. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 12. quora.com [quora.com]
- 13. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 14. Hydrogen - Wikipedia [en.wikipedia.org]
- 15. Bromine - Wikipedia [en.wikipedia.org]
- 16. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 17. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 18. youtube.com [youtube.com]

- 19. fiveable.me [fiveable.me]
- 20. princeton.edu [princeton.edu]
- 21. Oxygen - Wikipedia [en.wikipedia.org]
- 22. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 23. m.youtube.com [m.youtube.com]
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